

Spectroscopic Data of Maglifloenone: A Technical Overview

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Compound of Interest

Compound Name: *Maglifloenone*

Cat. No.: *B15592462*

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This technical guide provides a summary of the available spectroscopic data for **Maglifloenone**, a neolignan isolated from the flower buds of *Magnolia liliflora*. The information presented herein is based on the original characterization of the compound.

1. Chemical Structure and Properties

- Compound Name: **Maglifloenone**
- Systematic Name: (1S,8S,10S,11R)-3-methoxy-11-methyl-10-(3,4,5-trimethoxyphenyl)-7-oxatricyclo[6.3.1.0^{1,6}]dodeca-2,5-dien-4-one
- CAS Number: 82427-77-8
- Molecular Formula: C₂₂H₂₆O₆
- Molecular Weight: 386.44 g/mol
- Source: *Magnolia liliflora* Desr. (Magnoliaceae)[1]

2. Spectroscopic Data

Detailed spectroscopic data for **Maglifloenone** is primarily available from the original publication by Talapatra et al. (1982) in the journal *Phytochemistry*. While the full text of this

publication is not publicly available, the following summarizes the key spectroscopic techniques used for its characterization.

2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy was crucial for the elucidation of the complex structure of **Maglifloenone**. Both ^1H NMR and ^{13}C NMR data would have been used to determine the connectivity of atoms and the stereochemistry of the molecule.

2.2. Mass Spectrometry (MS)

Mass spectrometry would have been employed to determine the molecular weight and elemental composition of **Maglifloenone**.

2.3. Infrared (IR) Spectroscopy

IR spectroscopy would have provided information about the functional groups present in the **Maglifloenone** molecule, such as carbonyl groups, ethers, and aromatic rings.

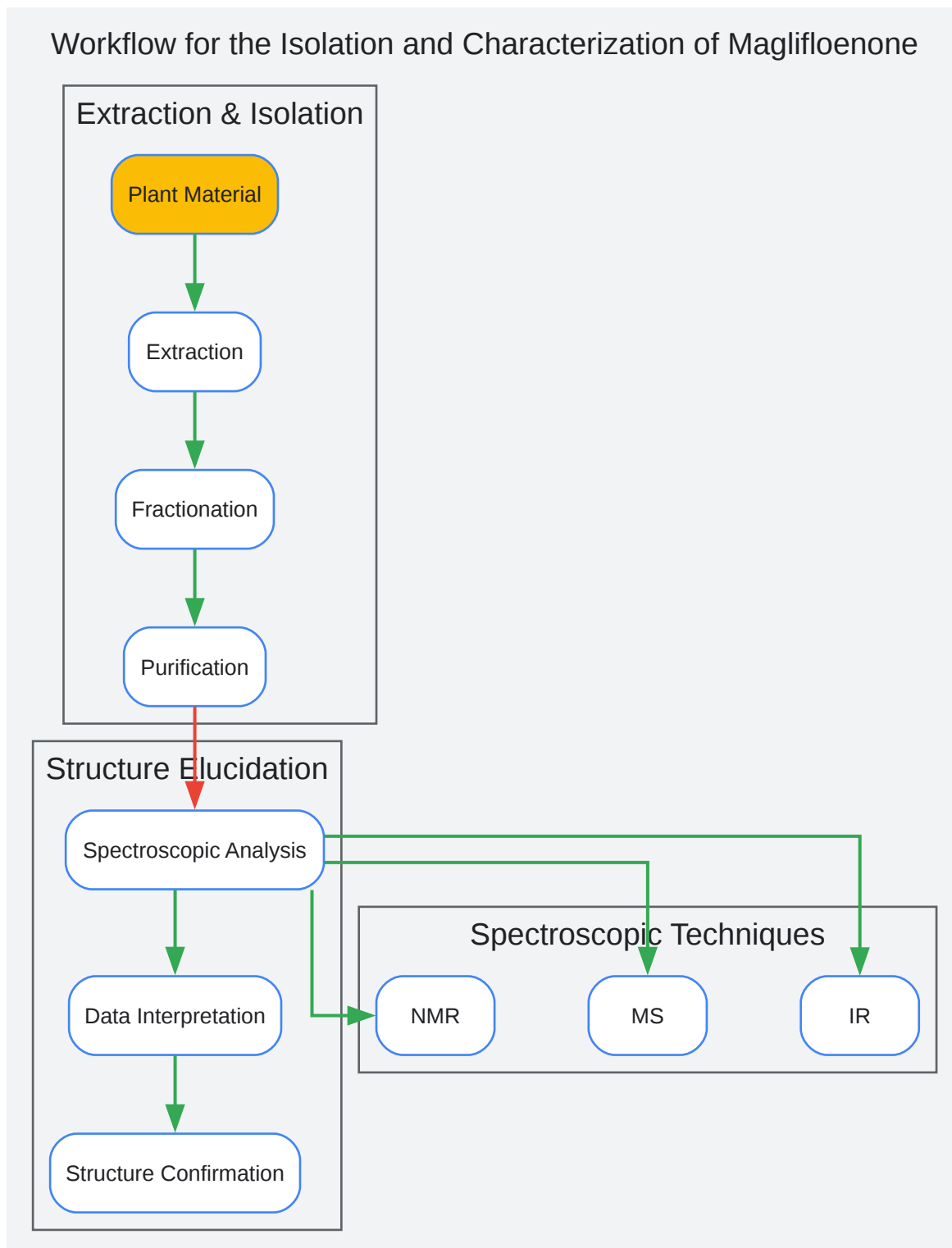
3. Experimental Protocols

The detailed experimental protocols for the isolation and spectroscopic analysis of **Maglifloenone** are described in the original publication. These protocols would typically include:

- Plant Material: Collection and preparation of the flower buds of *Magnolia liliflora*.
- Extraction and Isolation: The methods used to extract the crude mixture from the plant material and the chromatographic techniques (e.g., column chromatography, preparative thin-layer chromatography) employed to isolate pure **Maglifloenone**.
- Spectroscopic Analysis: The specific instrumentation and parameters used for acquiring the NMR, MS, and IR spectra. This would include details such as the solvent used for NMR, the ionization method for MS, and the sample preparation method for IR.

4. Logical Workflow for Isolation and Characterization

The following diagram illustrates a typical workflow for the isolation and characterization of a natural product like **Maglifloenone**.



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Caption: A flowchart outlining the general steps from plant material to the confirmed chemical structure of **Maglifloenone**.

5. Conclusion

The definitive source for the complete spectroscopic data and detailed experimental protocols for **Maglifloenone** remains the original 1982 publication in *Phytochemistry* by Talapatra and colleagues. Researchers requiring this in-depth information for their work are advised to consult this primary reference.

Reference:

Talapatra, B., Chaudhuri, P. K., & Talapatra, S. K. (1982). (-)-**Maglifloenone**, a novel spirocyclohexadienone neolignan and other constituents from *Magnolia liliflora*.

Phytochemistry, 21(3), 747-750.[1][2]

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